

Physical and chemical properties of Metoxuron-d6

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Compound of Interest

Compound Name: Metoxuron-d6

Cat. No.: B12401455

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An In-depth Technical Guide to the Physical and Chemical Properties of **Metoxuron-d6**

This technical guide provides a comprehensive overview of the physical and chemical properties of **Metoxuron-d6**, a deuterated analog of the herbicide Metoxuron. Designed for researchers, scientists, and professionals in drug development and analytical chemistry, this document details the compound's characteristics, analytical methodologies, and stability.

Introduction

Metoxuron-d6 is the stable isotope-labeled version of Metoxuron, a phenylurea herbicide. In this analog, the six hydrogen atoms on the two N-methyl groups are replaced with deuterium. This isotopic substitution makes **Metoxuron-d6** an ideal internal standard for quantitative analysis of Metoxuron in various matrices, such as environmental and agricultural samples, using mass spectrometry-based methods.[1] The unlabelled Metoxuron acts as a plant growth regulator and a pre- and post-emergence herbicide by inhibiting photosynthetic electron transport at photosystem II.[2][3]

Physical and Chemical Properties

The fundamental physical and chemical properties of **Metoxuron-d6** are summarized in the table below. Data for the unlabelled parent compound, Metoxuron, are also included for comparison where available.

Property	Metoxuron-d6	Metoxuron (Unlabelled)
Synonyms	3-(3-chloro-4-methoxyphenyl)-1,1-bis(trideuteriomethyl)urea; N'-(3-chloro-4-methoxyphenyl)-N,N-di(methyl-d3)-urea[4][5]	3-(3-chloro-4-methoxyphenyl)-1,1-dimethylurea[2][6][7]
Molecular Formula	C ₁₀ D ₆ H ₇ ClN ₂ O ₂ [4][5]	C ₁₀ H ₁₃ ClN ₂ O ₂ [2][8]
Molecular Weight	234.71 g/mol [5][6][7]	228.68 g/mol [2]
Accurate Mass	234.1042 Da[4]	228.0665554 Da[2]
CAS Number	2030182-41-1[4][5][6][7]	19937-59-8[4][6][7]
Isotopic Enrichment	≥99 atom % D[6][7]	N/A
Appearance	Neat solid[4]	Solid
Melting Point	Not available	124-127 °C[8]
Boiling Point	Not available	391.6 ± 42.0 °C (Predicted)[8]
Water Solubility	Not available	678 mg/L (23 °C)[8]
SMILES	[2H]C([2H])([2H])N(C(=O)Nc1ccc(OC)c(Cl)c1)C([2H])([2H])[2H][4]	CN(C)C(=O)NC1=CC(=C(C=C1)OC)Cl[2]

Stability and Storage

Storage Conditions: For long-term storage, **Metoxuron-d6** should be kept in a refrigerator at +4°C or between 2-8°C.[4][5] Some suppliers also indicate that storage at room temperature is acceptable.[6][7]

Stability: The compound is stable if stored under the recommended conditions. It is advised to re-analyze the chemical purity of the compound after three years of storage before use.[6][7]

Experimental Protocols

Metoxuron-d6 is primarily used as an internal standard for the quantification of Metoxuron in complex matrices by liquid chromatography-mass spectrometry (LC-MS). Below is a generalized protocol for such an analysis.

Objective: To quantify the concentration of Metoxuron in a sample (e.g., soil, water, agricultural product) using an internal standard calibration method with **Metoxuron-d6**.

Materials:

- Metoxuron analytical standard
- **Metoxuron-d6** internal standard
- LC-MS grade solvents (e.g., acetonitrile, methanol, water)
- Formic acid or ammonium formate (for mobile phase modification)
- Sample matrix (e.g., soil extract, water sample)
- LC-MS system (e.g., a hybrid quadrupole-Orbitrap or triple quadrupole mass spectrometer) [\[9\]](#)[\[10\]](#)

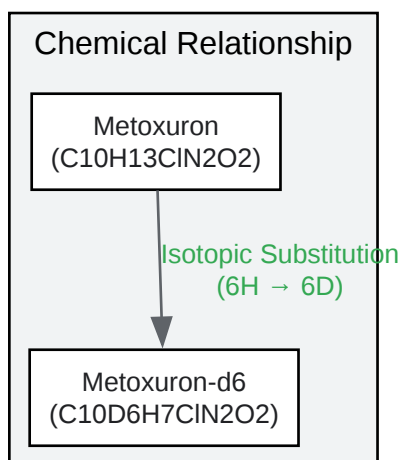
Methodology:

- Preparation of Standard Solutions:
 - Prepare a stock solution of Metoxuron and a separate stock solution of **Metoxuron-d6** in a suitable solvent like acetonitrile.
 - Create a series of calibration standards by serially diluting the Metoxuron stock solution.
 - Spike each calibration standard and the quality control (QC) samples with a fixed concentration of the **Metoxuron-d6** internal standard stock solution.
- Sample Preparation:
 - Extract Metoxuron from the sample matrix using an appropriate method (e.g., QuEChERS for food samples, solid-phase extraction for water).

- Evaporate the solvent from the extract and reconstitute it in the initial mobile phase.
- Add the same fixed concentration of the **Metoxuron-d6** internal standard to the prepared sample extracts before analysis.
- LC-MS/MS Analysis:
 - Chromatography: Perform chromatographic separation on a C18 column or similar. The mobile phase typically consists of a gradient of water and an organic solvent (acetonitrile or methanol), often with an additive like formic acid to improve ionization.
 - Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Monitor the specific precursor-to-product ion transitions (Multiple Reaction Monitoring or MRM) for both Metoxuron and **Metoxuron-d6**.
 - Metoxuron: Monitor the transition for the unlabelled compound (e.g., m/z 229 → product ion).
 - **Metoxuron-d6**: Monitor the transition for the deuterated standard (e.g., m/z 235 → product ion). The 6 Dalton mass shift ensures no cross-talk between the analyte and the standard.
- Data Analysis:
 - Generate a calibration curve by plotting the ratio of the peak area of Metoxuron to the peak area of **Metoxuron-d6** against the concentration of Metoxuron for each calibration standard.
 - Calculate the same peak area ratio for the unknown samples.
 - Determine the concentration of Metoxuron in the samples by interpolating their peak area ratios from the calibration curve. The use of the internal standard corrects for variations in sample preparation, injection volume, and instrument response.[9]

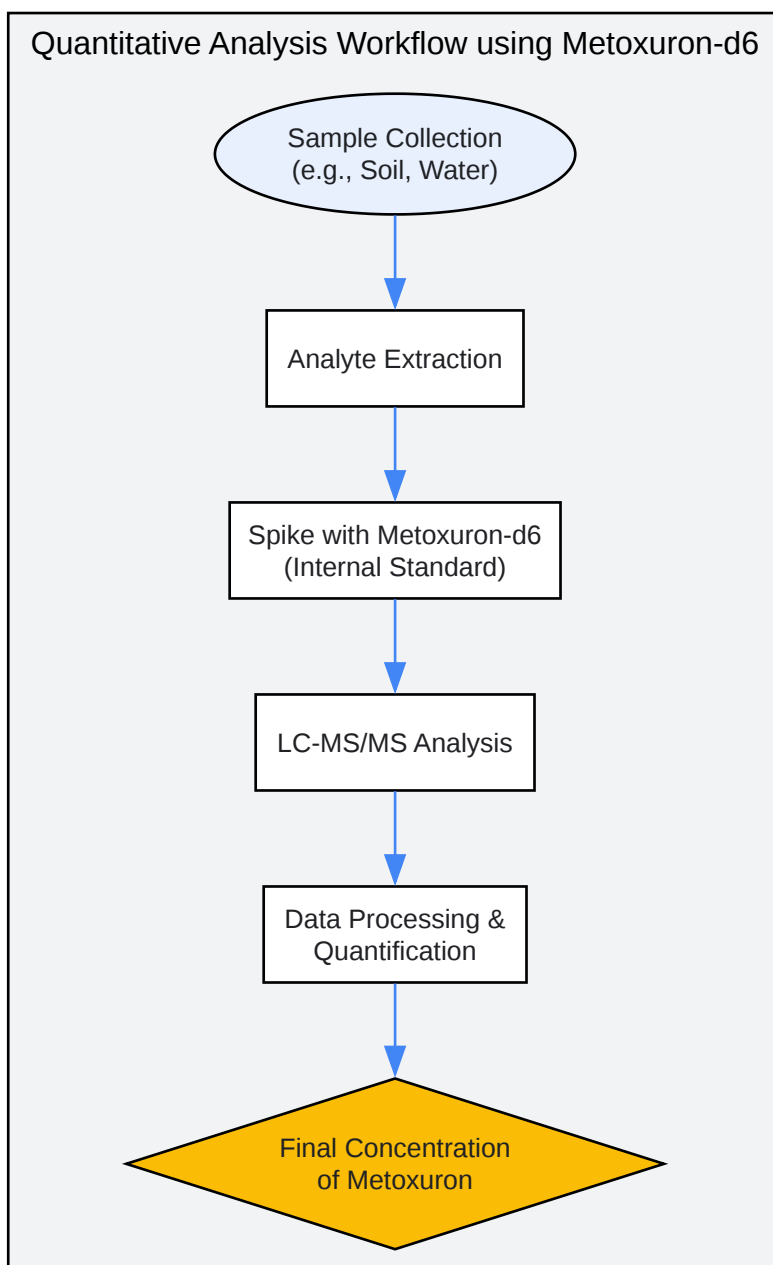
Visualizations

The following diagrams illustrate the relationships and workflows associated with **Metoxuron-d6**.



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Caption: Relationship between Metoxuron and its deuterated analog.



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Caption: Workflow for quantification of Metoxuron using **Metoxuron-d6**.

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